

ML-290 solubility in DMSO and cell media

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Compound of Interest

Compound Name: ML-290

Cat. No.: B15607984

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Technical Support Center: ML-290

Welcome to the technical support center for **ML-290**. This resource provides detailed troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving **ML-290**.

Frequently Asked Questions (FAQs)

Q1: What is **ML-290** and what is its mechanism of action?

A1: **ML-290**, also known as ARA 290, is a synthetic 11-amino acid peptide derived from erythropoietin (EPO).^{[1][2]} It is a selective agonist of the innate repair receptor (IRR), which is a complex of the erythropoietin receptor (EPOR) and the β -common receptor (β cR or CD131).^[3]^[4] Unlike EPO, **ML-290** does not stimulate red blood cell production (erythropoiesis).^{[1][2]} Its mechanism of action involves activating anti-inflammatory and tissue-protective signaling pathways, making it a subject of research for conditions like neuropathic pain.^{[1][2][3]} **ML-290** is also investigated in the context of G protein-coupled receptor 68 (GPR68) activation. GPR68 is a proton-sensing receptor that, when activated, can stimulate an increase in intracellular calcium via the Gq signaling pathway.^{[5][6]}

Q2: How should I dissolve **ML-290** to make a stock solution?

A2: **ML-290** should first be dissolved in an organic solvent like Dimethyl Sulfoxide (DMSO) to create a concentrated stock solution.^[7] For many compounds, preparing a 10 mM stock solution in anhydrous DMSO is a standard starting point.^{[8][9]} Always refer to the product-specific datasheet for any particular instructions.

Q3: My **ML-290** powder vial appears empty. Is there a problem?

A3: This is a common occurrence, especially with small quantities of lyophilized compounds. The product may be present as a thin, transparent film or a small amount of powder at the bottom or on the walls of the vial.^[7] To use the compound, add the recommended solvent (e.g., DMSO) directly to the vial, then vortex or sonicate to ensure the entire product is fully dissolved.^[7]

Q4: Can I dissolve **ML-290** directly in cell culture media or PBS?

A4: Direct dissolution of many organic compounds and peptides in aqueous solutions like cell culture media or Phosphate-Buffered Saline (PBS) can be challenging.^[7] It is strongly recommended to first prepare a high-concentration stock solution in DMSO and then dilute this stock into your aqueous experimental medium to achieve the desired final concentration.^[7]

Q5: What is the maximum recommended concentration of DMSO for my cell-based assays?

A5: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid solvent-induced cytotoxicity. A general guideline is to keep the final DMSO concentration at or below 0.5%, with many protocols recommending less than 0.1%.^{[7][10]} Studies have shown that while concentrations of 0.1% and 0.5% DMSO may be safe for some cell lines, concentrations of 5% and 10% are generally cytotoxic.^[10] It is critical to run a vehicle control experiment containing the same final concentration of DMSO as your test conditions to assess its effect on the cells.^[7]

Q6: How should I store the **ML-290** stock solution?

A6: For long-term storage, DMSO stock solutions should be stored at -20°C or -80°C.^[7] It is best practice to prepare small aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound over time.^{[7][8]}

Data Summary Tables

Table 1: Solubility and Stock Solution Recommendations

Parameter	Recommendation	Notes
Primary Solvent	Dimethyl Sulfoxide (DMSO)	Use anhydrous/high-purity DMSO for best results.[8]
Stock Concentration	1-10 mM	A 10 mM stock is common for creating working solutions.[9]
Final DMSO in Media	$\leq 0.5\%$ (v/v)	Aim for $<0.1\%$ if possible; always run a vehicle control. [10]
Storage of Stock	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles.[7]

Table 2: Properties of **ML-290** (ARA 290)

Property	Description	Reference
Molecular Type	Synthetic 11-amino acid peptide	[1]
Target	Innate Repair Receptor (IRR)	[4]
Associated Target	GPR68	[5][6]
Primary Action	Selective Agonist	[1]
Key Biological Effects	Anti-inflammatory, Tissue-protective	[2][3]
Erythropoietic Activity	None	[1]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Compound won't dissolve in DMSO.	Insufficient solvent or low-quality DMSO.	1. Ensure you are using anhydrous, high-purity DMSO. 2. Gently warm the solution in a water bath (e.g., 37°C). 3. Use sonication to aid dissolution. [7]
Precipitate forms after diluting DMSO stock into cell media.	The compound's solubility limit in the aqueous medium has been exceeded.	1. Vortex the solution vigorously. [7] 2. Gently warm the solution to 37°C and sonicate briefly. [7] 3. Prepare a more dilute intermediate solution before the final dilution. 4. Ensure the final concentration does not exceed the compound's aqueous solubility.
Inconsistent experimental results.	1. Degradation of ML-290 in stock solution. 2. Instability in cell culture media. 3. Cellular metabolism.	1. Use fresh aliquots of your DMSO stock for each experiment to avoid degradation from freeze-thaw cycles. [8] 2. Prepare working solutions fresh just before use. 3. Conduct stability tests in your specific cell culture medium (with and without serum/cells) to assess degradation over your experiment's time course. [8]
Toxicity observed in vehicle control group.	DMSO concentration is too high for the cell line being used.	1. Reduce the final concentration of DMSO in your assay (e.g., from 0.5% to 0.1%). [10] 2. Perform a dose-response curve for DMSO alone on your cells to

determine the maximum tolerated concentration.

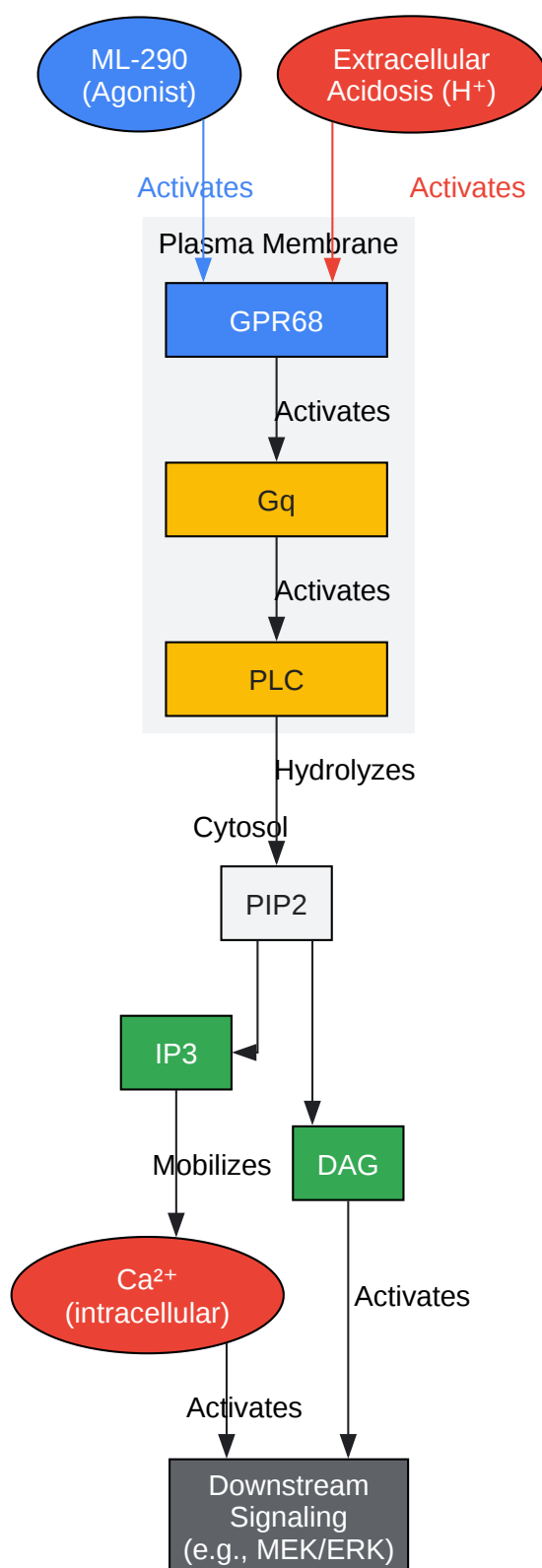
Experimental Protocols

Protocol: Preparation of **ML-290** Stock and Working Solutions

- Prepare 10 mM DMSO Stock Solution:
 - Bring the vial of **ML-290** powder and a vial of anhydrous DMSO to room temperature.
 - Calculate the volume of DMSO required to achieve a 10 mM concentration based on the amount of **ML-290** provided (Molecular Weight will be on the datasheet).
 - Add the calculated volume of DMSO directly to the **ML-290** vial.
 - Vortex the vial for 1-2 minutes until the solid is completely dissolved. If needed, sonicate the vial in a water bath for 5-10 minutes.[\[7\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
 - Dispense the stock solution into single-use aliquots in sterile, low-binding microtubes.
 - Store the aliquots at -20°C or -80°C for long-term use.[\[7\]](#)
- Prepare Working Solution for Cell-Based Assay (Example for 10 µM final):
 - Thaw one aliquot of the 10 mM **ML-290** stock solution at room temperature.
 - Pre-warm your cell culture medium (e.g., DMEM + 10% FBS) to 37°C.[\[8\]](#)
 - Perform a serial dilution. For example, to get a 10 µM final concentration from a 10 mM stock (a 1:1000 dilution), you can add 1 µL of the stock solution to 999 µL of the pre-warmed cell culture medium.
 - Vortex the working solution immediately and thoroughly to prevent precipitation.[\[7\]](#)

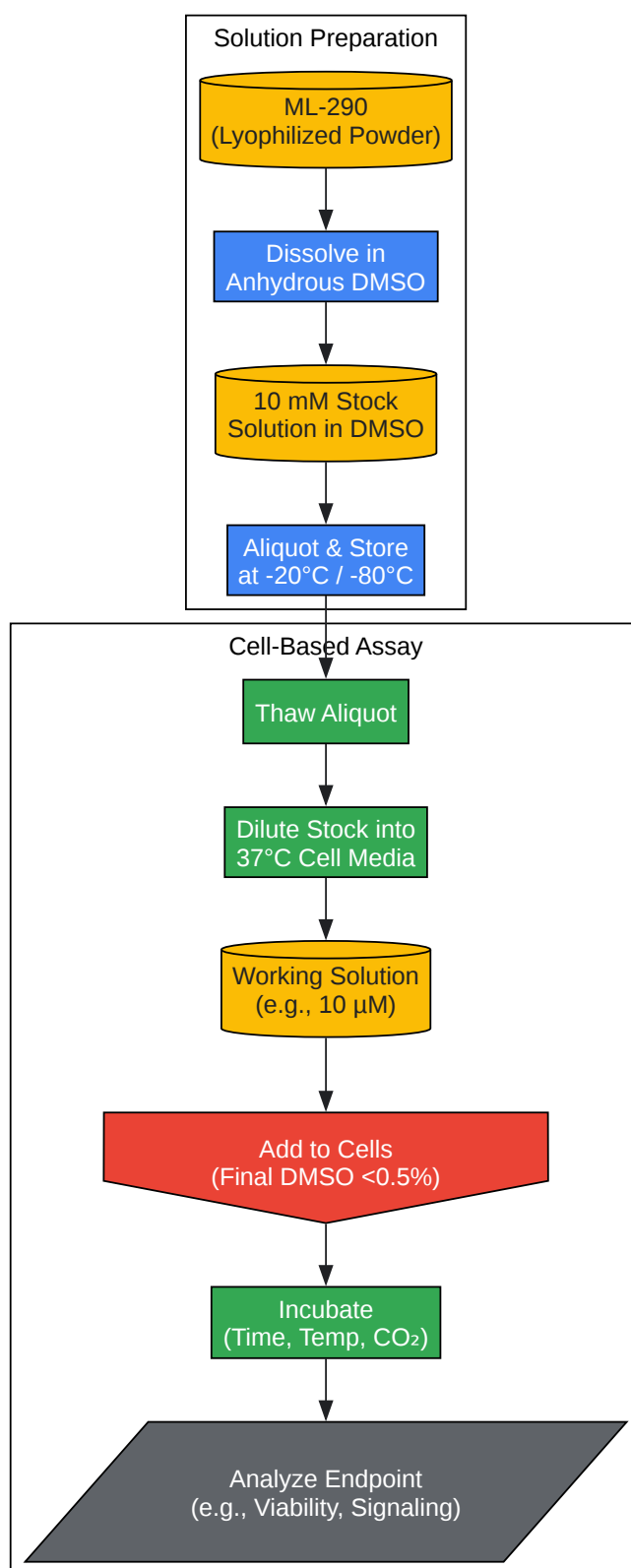
- Add the appropriate volume of this working solution to your cells. For example, if you add 10 μL of this 10 μM solution to cells in 90 μL of media, the final concentration will be 1 μM . Always calculate dilutions based on your specific experimental volumes.
- Important: Prepare a vehicle control by performing the same dilution steps with DMSO only into your cell culture medium.

Visualizations



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Caption: GPR68 signaling pathway activated by **ML-290**.



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Caption: Workflow for preparing and using **ML-290**.

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